

Diphosphoryl Chloride: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: *Diphosphoryl chloride*

Cat. No.: *B042844*

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CAS Number: 13498-14-1 Synonyms: Pyrophosphoryl chloride, Diphosphoryl tetrachloride, Pyrophosphoric tetrachloride

This document provides an in-depth guide to **Diphosphoryl chloride**, a highly reactive and versatile inorganic compound. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize phosphorus chemistry in their work.

Chemical and Physical Properties

Diphosphoryl chloride is a colorless to pale yellow liquid that is corrosive and fumes in the air. [1][2][3] It is known for its high reactivity, especially with water, with which it reacts violently. [1][3][4] Due to its sensitivity to air and moisture, it must be stored in a dry, inert atmosphere to prevent degradation. [4]

Property	Value	Source
Molecular Formula	Cl ₄ O ₃ P ₂	[4][5]
Molecular Weight	251.76 g/mol	[2][5][6]
Density	1.82 g/mL at 25 °C	[1][2][7]
Boiling Point	90 °C at 12 mmHg	[1][3][7]
Refractive Index	n ₂₀ /D 1.475	[7]
Appearance	Colorless to light yellow clear liquid	[1][4]
Solubility	Miscible with most organic solvents.[1][8] Reacts violently with water.[1][3][8]	

Synthesis and Production

The synthesis of **Diphosphoryl chloride** can be achieved through several methods. A common industrial approach involves the controlled reaction of phosphorus pentoxide with phosphorus pentachloride or other phosphorus oxychlorides.[9]

Other documented methods include:

- The reaction of phosphoryl chloride with a half equivalent of methanol.[10]
- The reaction between phosphoryl chloride and a lower alkoxy phosphoryl dichloride at temperatures of at least 100°C.[11]
- The reaction of dichlorophosphoric acid with phosphorus pentachloride in the absence of water.[12]

A general workflow for a lab-scale synthesis is outlined below.

Caption: General workflow for the synthesis of **Diphosphoryl chloride**.

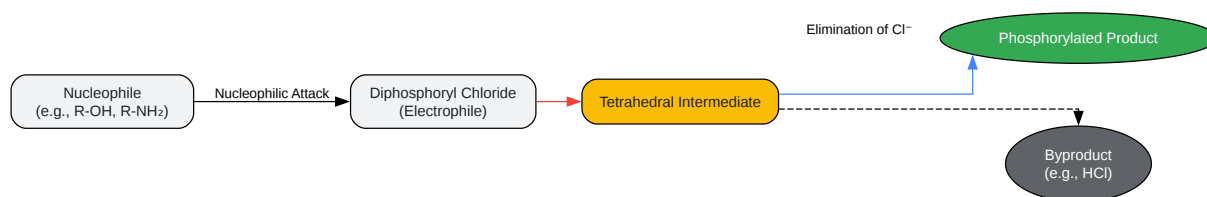
Key Reactions and Mechanisms

Diphosphoryl chloride is a potent phosphorylating agent, meaning it efficiently transfers phosphate groups to other molecules.[9] This reactivity is central to its utility in organic synthesis.

Hydrolysis: It reacts vigorously with water to hydrolyze into phosphoric acid and hydrochloric acid.[4] At lower temperatures (-30°C), it can react with water to form dichlorophosphoric acid.[1]

Vilsmeier-Haack Formylation and Glyoxylation: It is a useful reagent for the Vilsmeier-Haack formylation and glyoxylation reactions of nucleophilic aromatic compounds.[7][10]

Phosphorylation: The primary utility of **Diphosphoryl chloride** is its ability to act as a phosphorylating agent, introducing phosphate groups into organic molecules.[2][9] This is crucial in the synthesis of various bioactive compounds.



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Caption: Simplified mechanism of nucleophilic substitution.

Applications in Research and Drug Development

The reactivity of **Diphosphoryl chloride** makes it a valuable intermediate in several industries.[3][9]

- **Pharmaceutical Synthesis:** It is a key reagent for creating complex organophosphorus compounds that can serve as active pharmaceutical ingredients (APIs) or their intermediates.[2][3][9] It is used in the synthesis of quetiapine and various nucleosides.[1][8]

- Agrochemicals: **Diphosphoryl chloride** is used in the synthesis of pesticides and herbicides.^{[2][3][9]}
- Materials Science: It is vital for manufacturing flame retardants, which are incorporated into polymers and textiles to enhance fire safety.^{[2][3][9]} It is also used in the creation of phosphonic acids for detergents and surfactants.^{[2][9]}
- Organic Synthesis: It serves as a reductive chlorination reagent and is involved in various coupling reactions such as Suzuki-Miyaura, Heck, and Sonogashira couplings.^{[1][7]}

Experimental Protocols

Note: **Diphosphoryl chloride** is highly reactive and corrosive. All work should be conducted in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), including faceshields, gloves, and respirators.^[7] Anhydrous conditions are essential.^[9]

General Protocol for a Phosphorylation Reaction

- Preparation: Dry all glassware in an oven and cool under an inert atmosphere (e.g., nitrogen or argon).
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and an inert gas inlet, dissolve the nucleophilic substrate (e.g., an alcohol or amine) in a suitable anhydrous solvent (e.g., dichloromethane, acetonitrile).
- Addition of Reagent: Cool the solution in an ice bath. Slowly add **Diphosphoryl chloride** dropwise to the stirred solution. The molar ratio of substrate to **Diphosphoryl chloride** may need to be optimized.
- Reaction: Allow the reaction to warm to room temperature and stir for a designated period (monitoring by TLC or LC-MS is recommended).
- Workup: Carefully quench the reaction by slowly adding it to a stirred mixture of ice and a suitable organic solvent. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: The crude product can be purified by column chromatography on silica gel.

Synthesis of Pyrophosphoryl Chloride (Illustrative)

A documented method involves the reaction of phosphoryl chloride with methanol.^[10]

- Reaction: $2 \text{POCl}_3 + \text{CH}_3\text{OH} \rightarrow \text{O}(\text{POCl}_2)_2 + \text{CH}_3\text{Cl} + \text{HCl}$
- Procedure: This reaction involves treating phosphoryl chloride with half an equivalent of methanol. The reaction is typically performed under controlled conditions to manage the evolution of HCl gas. The resulting pyrophosphoryl chloride is then isolated, often through distillation under reduced pressure.

Safety and Handling

Diphosphoryl chloride is a hazardous substance and must be handled with extreme care.

Hazard	Description	Precautionary Measures
Corrosivity	Causes severe skin burns and eye damage (H314). ^[7]	Wear appropriate PPE, including chemical-resistant gloves, goggles, and a face shield. ^[7]
Reactivity	Reacts violently with water, releasing toxic gases. ^{[1][4]}	Handle and store in a dry, inert atmosphere. Avoid contact with moisture. ^[4]
Inhalation	Fumes in the air, can be harmful if inhaled.	Work in a well-ventilated fume hood. Use a respirator with an appropriate filter (e.g., type ABEK). ^[7]
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials. ^[3] Classified as a combustible, corrosive hazardous material (Storage Class 8A). ^[7]	

In case of exposure:

- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water for several minutes.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Inhalation: Remove person to fresh air and keep comfortable for breathing.
- In all cases, seek immediate medical attention.

This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive risk assessment before handling this chemical. Always refer to the latest Safety Data Sheet (SDS) for complete safety information.

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